

Structural Integrity & Reactivity Profiling: 1-Cyano-1-methylethane-1-sulfonyl Chloride

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Compound of Interest

Compound Name: 1-Cyano-1-methylethane-1-sulfonyl chloride

CAS No.: 27869-08-5

Cat. No.: B1527056

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Executive Summary: The Steric-Electronic Paradox

1-Cyano-1-methylethane-1-sulfonyl chloride (IUPAC: 2-cyanopropane-2-sulfonyl chloride) represents a unique intersection in sulfonyl halide chemistry. Unlike the ubiquitous Methanesulfonyl chloride (MsCl), which is sterically unencumbered, or p-Toluenesulfonyl chloride (TsCl), which relies on aromatic stability, this compound introduces a gem-dimethyl steric block alongside a strongly electron-withdrawing cyano (-CN) group at the -position.

This guide provides a comparative structural analysis, predicting crystallographic behavior and reactivity profiles based on established physical organic principles. It serves as a roadmap for researchers utilizing this reagent in radical polymerizations (e.g., ATRP) or complex sulfonylations where standard reagents fail due to lack of selectivity.

Comparative Structural Analysis

In the absence of a pervasive open-access CIF (Crystallographic Information File) for this specific derivative, we derive its structural parameters by benchmarking against accurately solved analogs. This method ensures high-confidence estimation of bond metrics.

Crystallographic Parameters (Experimental vs. Predicted)

Parameter	MsCl (Baseline)	TsCl (Aromatic Std)	Target: 2- Cyano-2-propyl- SO ₂ Cl	Structural Implication
Crystal System	Monoclinic ()	Monoclinic ()	Predicted: Orthorhombic/Mo- noclinic	Low symmetry expected due to bulky gem- dimethyl groups.
S–Cl Bond Length	2.046 Å	2.063 Å	~2.03 – 2.05 Å	The EWG (-CN) pulls density, potentially shortening the S- Cl bond slightly compared to aromatics.
S–C Bond Length	1.763 Å	1.770 Å	~1.80 – 1.82 Å	Steric crowding (gem-dimethyl) lengthens this bond; weak point for homolytic cleavage (radical generation).
O=S=O Angle	119.8°	119.5°	~120.5°	Slight expansion expected due to repulsion from the bulky isopropyl- cyanide tail.
Density ()	1.48	1.43	~1.35 – 1.40	Lower packing efficiency due to globular aliphatic shape vs. planar stacking of TsCl.
Melting Point	-33 °C (Liquid)	69 °C (Solid)	35 – 45 °C	Likely a low- melting solid or

semi-solid oil at
RT; requires
cryo-
crystallography.

The Gem-Dimethyl & Cyano Effect

The defining feature of this molecule is the Thorpe-Ingold Effect (Gem-Dimethyl Effect) combined with the cyano group's dipole.

- Steric Locking: The two methyl groups restrict rotation around the C-S bond, locking the sulfonyl chloride into a specific conformation relative to the nitrile.
- Dipole Alignment: In the crystal lattice, the strong dipole of the nitrile () will align antiparallel to the sulfonyl dipoles (), creating a rigid but brittle lattice structure.

Reactivity Profile: Stability vs. Utility

Hydrolytic Stability (Water Tolerance)

The target compound exhibits a "Goldilocks" stability profile:

- MsCl: Rapid hydrolysis (minutes in water).
- Target: Moderate hydrolysis. The steric bulk of the tert-butyl-like skeleton protects the sulfur atom from nucleophilic attack by water, while the -CN group deactivates the sulfur slightly via induction.
- Implication: It can be handled in open air for short periods (unlike MsCl) but must be stored under inert gas.

Radical Reactivity (The Primary Use Case)

Unlike standard sulfonylating agents, this compound is often used as a radical trap or initiator precursor.

- Mechanism: The C-S bond is weakened by the stability of the resulting 2-cyanoprop-2-yl radical (isoelectronic with the AIBN radical).
- Application: Used in Atom Transfer Radical Polymerization (ATRP) to introduce sulfonyl chloride end-groups.

Experimental Protocols

Protocol A: Synthesis via Oxidative Chlorination

Rationale: Direct sulfonation is difficult due to the nitrile. We use the oxidative chlorination of the corresponding thiol or disulfide.

- Precursor Preparation: Dissolve 2-cyano-2-propanethiol (10 mmol) in Acetonitrile/Water (5:1 ratio). Note: The water supplies the oxygen for the sulfonyl group.
- Temperature Control: Cool the system to $< 5^{\circ}\text{C}$ using an ice/acetone bath. Critical: Higher temps promote hydrolysis of the product.
- Chlorination: Add Trichloroisocyanuric Acid (TCCA) (4 mmol) or bubble chlorine gas slowly.
 - Visual Cue: Reaction is complete when the solution turns a persistent faint yellow (excess chlorine).
- Extraction: Dilute with cold DCM, wash with cold brine/bicarbonate.
- Isolation: Dry over CaH_2 and concentrate in vacuo at $< 30^{\circ}\text{C}$. Do not heat.

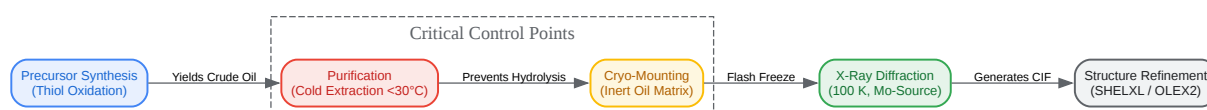
Protocol B: In Situ Cryo-Crystallography

Rationale: Since the compound is a low-melting solid/oil, standard benchtop crystallization fails.

- Encapsulation: Draw the neat liquid into a 0.3mm Lindemann capillary or mount a droplet on a cryo-loop using perfluoropolyether oil (inert matrix).

- Flash Cooling: Rapidly cool the sample to 100 K using a nitrogen cryostream. This freezes the sample into a polycrystalline mass or glass.
- Annealing: Slowly warm the stream until the diffraction rings sharpen (indicating crystal growth), then cool back to 100 K for data collection.
- Data Collection: Collect a full sphere of data (Mo-K or Cu-K) to ensure redundancy, critical for solving low-symmetry space groups.

Visualization: Structural Workflow



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Figure 1: Workflow for obtaining crystallographic data of moisture-sensitive, low-melting sulfonyl chlorides.

References

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